

# Cevoglitazar: An In-Depth Technical Guide to its Molecular Targets

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cevoglitazar

Cat. No.: B1668459

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Cevoglitazar** (LBM-642) is a potent dual agonist of Peroxisome Proliferator-Activated Receptor-alpha (PPAR $\alpha$ ) and Peroxisome Proliferator-Activated Receptor-gamma (PPAR $\gamma$ ).<sup>[1]</sup><sup>[2]</sup> This technical guide provides a comprehensive overview of the molecular targets of **Cevoglitazar**, detailing its mechanism of action, binding affinities, and the downstream signaling pathways it modulates. The information presented herein is intended to support further research and drug development efforts in the fields of metabolic disease, including type 2 diabetes and dyslipidemia. This document summarizes key quantitative data, provides detailed experimental protocols from seminal studies, and includes visualizations of relevant biological pathways and experimental workflows.

## Core Molecular Targets: PPAR $\alpha$ and PPAR $\gamma$

**Cevoglitazar**'s primary molecular targets are the nuclear receptors PPAR $\alpha$  and PPAR $\gamma$ . As a dual agonist, it activates both receptors, leading to a cascade of genomic and non-genomic effects that regulate lipid and glucose metabolism.

## Peroxisome Proliferator-Activated Receptor-alpha (PPAR $\alpha$ )

Activation of PPAR $\alpha$  by **Cevoglitazar** primarily influences fatty acid catabolism. This is crucial for regulating lipid levels in the blood. In preclinical studies, **Cevoglitazar** has been shown to be a potent activator of PPAR $\alpha$ . One key downstream indicator of PPAR $\alpha$  activation is the induction of Acyl-CoA oxidase (ACO) activity. In studies using a rat liver cell line, **Cevoglitazar** stimulated ACO activity in a dose-dependent manner.<sup>[1]</sup>

## Peroxisome Proliferator-Activated Receptor-gamma (PPAR $\gamma$ )

The activation of PPAR $\gamma$  by **Cevoglitazar** is central to its insulin-sensitizing effects. PPAR $\gamma$  is highly expressed in adipose tissue and plays a critical role in adipocyte differentiation, lipid storage, and glucose homeostasis. While direct binding affinity values for **Cevoglitazar** are not publicly available, coactivator recruitment assays confirm its potent agonist activity at this receptor.<sup>[1]</sup>

## Quantitative Pharmacological Data

The following table summarizes the available quantitative data for **Cevoglitazar**'s activity on its primary molecular targets.

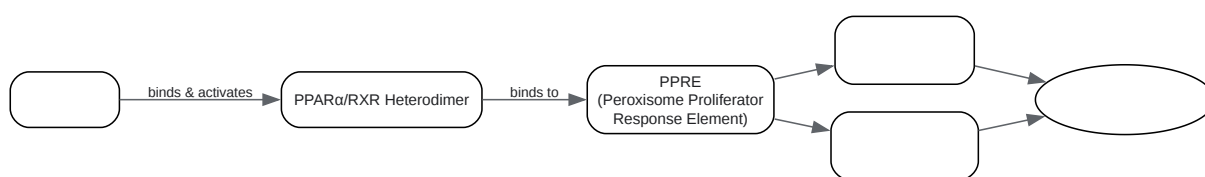
Parameter	Target	Value	Assay Type	Cell Line/System	Reference
EC50	Acyl-CoA Oxidase (ACO) activity (downstream of PPAR $\alpha$ )	12 $\pm$ 2 nM	Enzyme activity assay	Rat liver cell line	<sup>[1]</sup>
Relative Potency	PPAR $\alpha$ Coactivator Recruitment	>90-fold more potent than for PPAR $\delta$	TR-FRET Assay	In vitro	
Relative Potency	PPAR $\gamma$ Coactivator Recruitment	>40-fold more potent than for PPAR $\delta$	TR-FRET Assay	In vitro	

## Signaling Pathways

**Cevoglitazar**, by activating PPAR $\alpha$  and PPAR $\gamma$ , modulates a complex network of signaling pathways that collectively improve metabolic health.

### PPAR $\alpha$ Signaling Pathway

The activation of PPAR $\alpha$  by **Cevoglitazar** leads to the regulation of genes involved in fatty acid transport and oxidation.

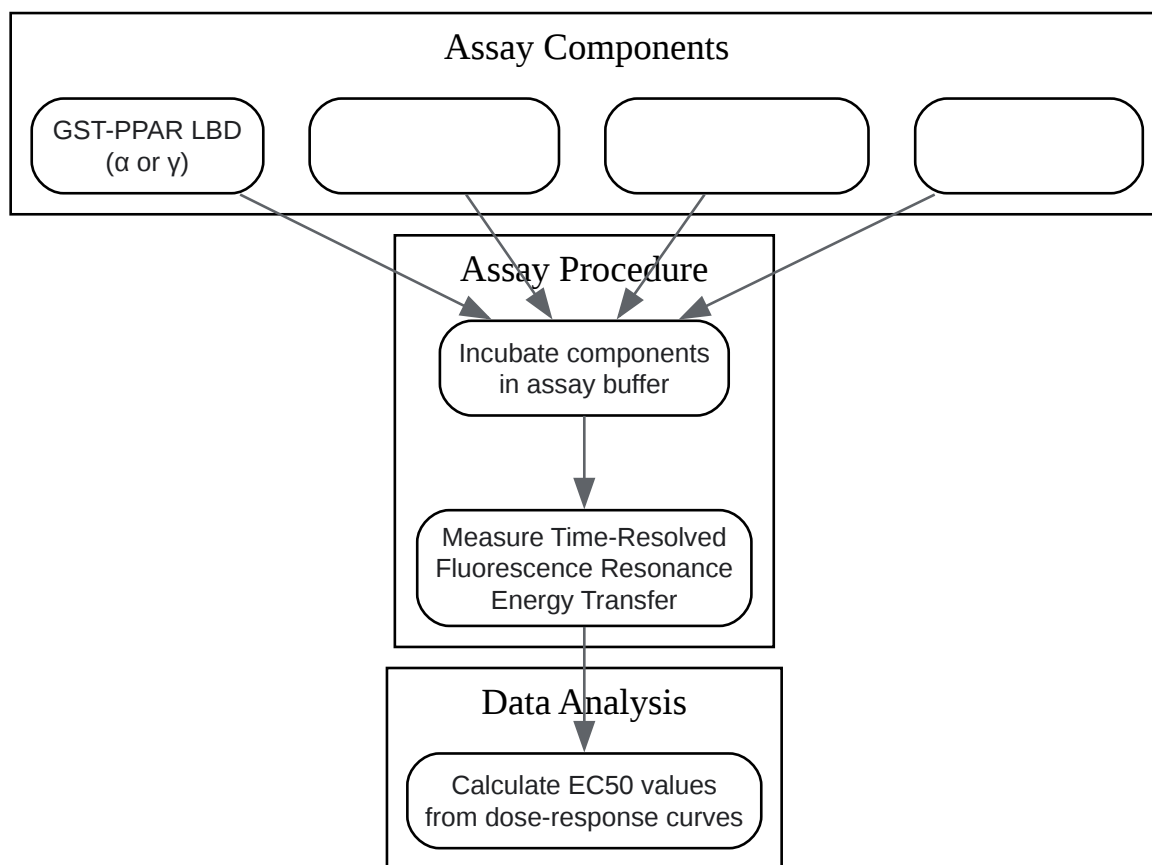
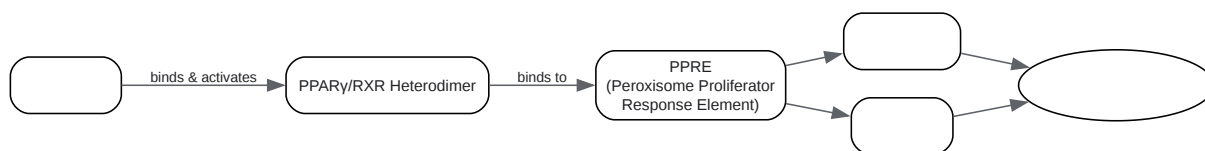


[Click to download full resolution via product page](#)

*PPAR $\alpha$  Signaling Pathway of **Cevoglitazar**.*

### PPAR $\gamma$ Signaling Pathway

Through PPAR $\gamma$  activation, **Cevoglitazar** enhances insulin sensitivity and promotes glucose uptake.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]

- 2. Cevoglitazar | PPAR | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Cevoglitazar: An In-Depth Technical Guide to its Molecular Targets]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668459#molecular-targets-of-cevoglitazar]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)